

# 5-Tert-butylNonan-5-ol: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 5-Tert-butylNonan-5-ol

Cat. No.: B15489656

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Disclaimer: This document provides a summary of available safety and handling information for **5-tert-butylNonan-5-ol**. No specific Safety Data Sheet (SDS) for this compound was found in the public domain. Therefore, the information presented herein is based on general principles of chemical safety, data extrapolated from structurally similar compounds, and available chemical database entries. This guide is intended for use by qualified individuals trained in chemical handling and does not replace a formal risk assessment or the information that would be provided in a manufacturer's SDS.

## Introduction

**5-tert-butylNonan-5-ol** is a tertiary alcohol with the molecular formula  $C_{13}H_{28}O$ . As a long-chain, branched alcohol, its physical and toxicological properties are expected to align with general trends for this class of compounds. This guide provides an in-depth overview of its known properties, extrapolated safety information, and best practices for its handling and use in a laboratory setting.

## Chemical Identity

Property	Value
IUPAC Name	5-tert-butylNonan-5-ol
Molecular Formula	C13H28O
CAS Number	5340-80-7[1]
Molecular Weight	200.36 g/mol
Synonyms	No widely recognized synonyms found.

## Hazard Identification and Classification

Due to the absence of a specific GHS classification for **5-tert-butylNonan-5-ol**, a presumptive classification is made based on data for similar long-chain and branched alcohols.

Presumptive GHS Classification:

- Flammable Liquids: Not classified (based on expected high flash point).
- Skin Corrosion/Irritation: Category 3 (Mild irritant).
- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation).[2]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation).
- Acute Aquatic Toxicity: Category 3.
- Chronic Aquatic Toxicity: Category 3.

Hazard Statements (Presumptive):

- H316: Causes mild skin irritation.
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.

- H412: Harmful to aquatic life with long-lasting effects.

#### Precautionary Statements (Recommended):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P264: Wash skin thoroughly after handling.[3]
- P271: Use only outdoors or in a well-ventilated area.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337+P313: If eye irritation persists: Get medical advice/attention.

## Physical and Chemical Properties

Limited empirical data for **5-tert-butylnonan-5-ol** is available. The following table includes data for the structural isomer 5-butyl-5-nonanol where noted.

Property	Value	Source
Appearance	Expected to be a liquid or low-melting solid.	General knowledge
Odor	Characteristic alcohol-like odor.	General knowledge
Melting Point	20 °C (for 5-butyl-5-nonanol)	[4]
Boiling Point	250.4 °C at 760 mmHg (for 5-butyl-5-nonanol)	[4]
Flash Point	107.8 °C (for 5-butyl-5-nonanol)	[4]
Density	0.832 g/cm <sup>3</sup> (for 5-butyl-5-nonanol)	[4]
Solubility in Water	Expected to have low solubility.	General knowledge
Vapor Pressure	0.00345 mmHg at 25°C (for 5-butyl-5-nonanol)	[4]

## Handling and Storage

Proper handling and storage procedures are crucial to ensure safety in the laboratory.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid contact with skin and eyes by wearing appropriate personal protective equipment (PPE), including safety glasses with side shields or goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[3]
- Avoid breathing vapors or mists.[3]
- Keep away from heat, sparks, and open flames.[3]

- Use non-sparking tools and ground/bond containers and receiving equipment to prevent static discharge.[3]
- Wash hands thoroughly after handling.[6]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

## First Aid Measures

In case of exposure, follow these first aid procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing and wash before reuse. If skin irritation occurs, get medical advice/attention.
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If respiratory irritation or other symptoms persist, get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

## Toxicological Information

No specific toxicological data for **5-tert-butylnonan-5-ol** is available. The information below is based on general trends for long-chain and branched-chain alcohols.

- Acute Toxicity: The acute toxicity of ethoxylated branched C13 alcohols is generally low to moderate by the oral route and low via dermal and inhalation routes of exposure.[2]
- Skin Irritation: Expected to be a mild skin irritant. Human patch studies on similar compounds do not support a skin irritant classification.[2]

- Eye Irritation: Neat ethoxylated branched C13 alcohol is expected to be irritating to the eyes.  
[2]
- Sensitization: Not expected to be a skin sensitizer.[2]
- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: No data available. Repeated dose toxicity studies on similar compounds in rats do not indicate any target organ effects, and they are not genotoxic or carcinogenic and have a low potential for reproductive and developmental toxicity.[2]

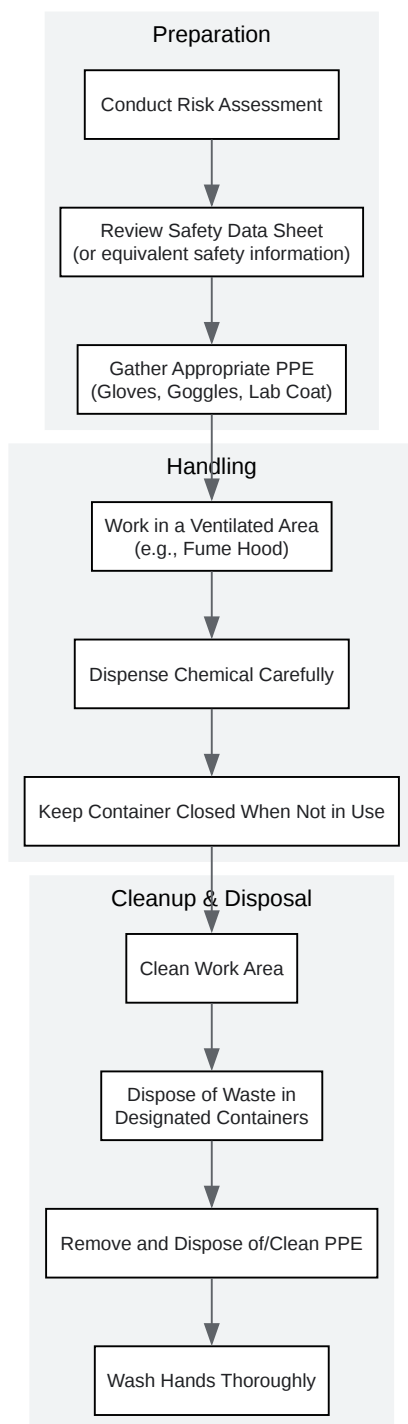
## Experimental Protocols

No specific experimental protocols for the synthesis or use of **5-tert-butylnonan-5-ol** were found in the public domain. A general synthetic approach for tertiary alcohols involves the reaction of a Grignard reagent with a ketone. For **5-tert-butylnonan-5-ol**, this could involve the reaction of a butylmagnesium halide with 2,2-dimethyl-3-heptanone or the reaction of a tert-butylmagnesium halide with 5-nonanone. Researchers should consult relevant organic chemistry literature for detailed synthetic procedures and adapt them with appropriate safety precautions.

## Visualizations

The following diagrams illustrate key safety and handling workflows.

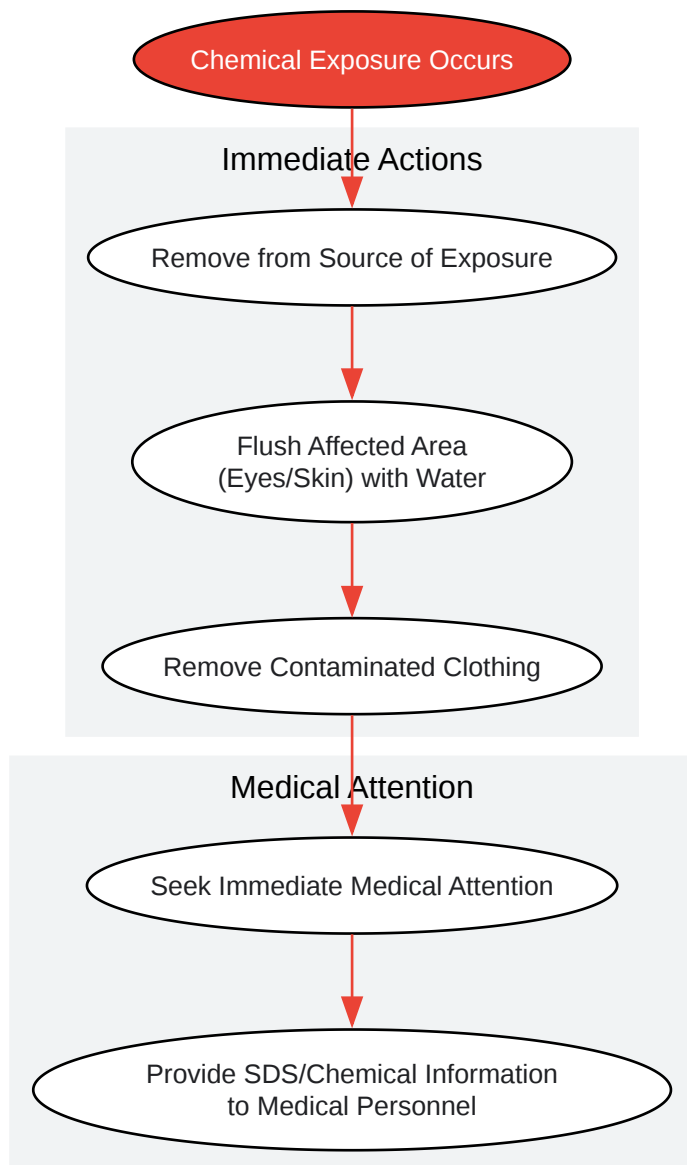
## General Laboratory Chemical Handling Workflow



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Caption: A generalized workflow for the safe handling of laboratory chemicals.

## Emergency Response for Chemical Exposure



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## References

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